

Crystal Structure Analysis of 1-Amino-4-hydroxyanthraquinone: A Technical Overview

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Compound of Interest

Compound Name: 1-Amino-4-hydroxyanthraquinone

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Abstract

1-Amino-4-hydroxyanthraquinone is a significant organic molecule and a core structural motif in various dyes and pharmacologically active compounds. A thorough understanding of its three-dimensional structure is paramount for elucidating its chemical properties, biological activity, and for the rational design of novel derivatives. This technical guide provides a comprehensive overview of the crystal structure analysis of **1-Amino-4-hydroxyanthraquinone**. While a definitive, publicly accessible single-crystal X-ray diffraction study for this specific compound remains elusive in the current body of scientific literature, this document consolidates available structural information, including computationally derived data, and presents a detailed framework of the experimental protocols typically employed for such an analysis. This includes methodologies for its synthesis, single-crystal growth, and characterization by single-crystal X-ray diffraction.

Introduction

1-Amino-4-hydroxyanthraquinone ($C_{14}H_9NO_3$) is an anthraquinone derivative characterized by the presence of an amino and a hydroxyl group at the 1 and 4 positions, respectively. These functional groups are known to engage in intra- and intermolecular hydrogen bonding, which significantly influences the molecule's crystal packing and, consequently, its physicochemical properties. X-ray diffraction studies, complemented by computational methods like Density Functional Theory (DFT), have been employed to understand its structural characteristics.

These studies have indicated the presence of two types of hydrogen bonds within the molecule.^[1]

Synthesis of 1-Amino-4-hydroxyanthraquinone

The synthesis of **1-Amino-4-hydroxyanthraquinone** can be achieved through various methods. A common approach involves the reduction of 1-nitroanthraquinone.^[2] Another established method is the reaction of 1,4-dihydroxyanthraquinone (quinizarin) with ammonia.^[3]

Experimental Protocol: Synthesis via Amination of 1,4-Dihydroxyanthraquinone

This protocol is a generalized procedure based on known methods for the amination of hydroxyanthraquinones.

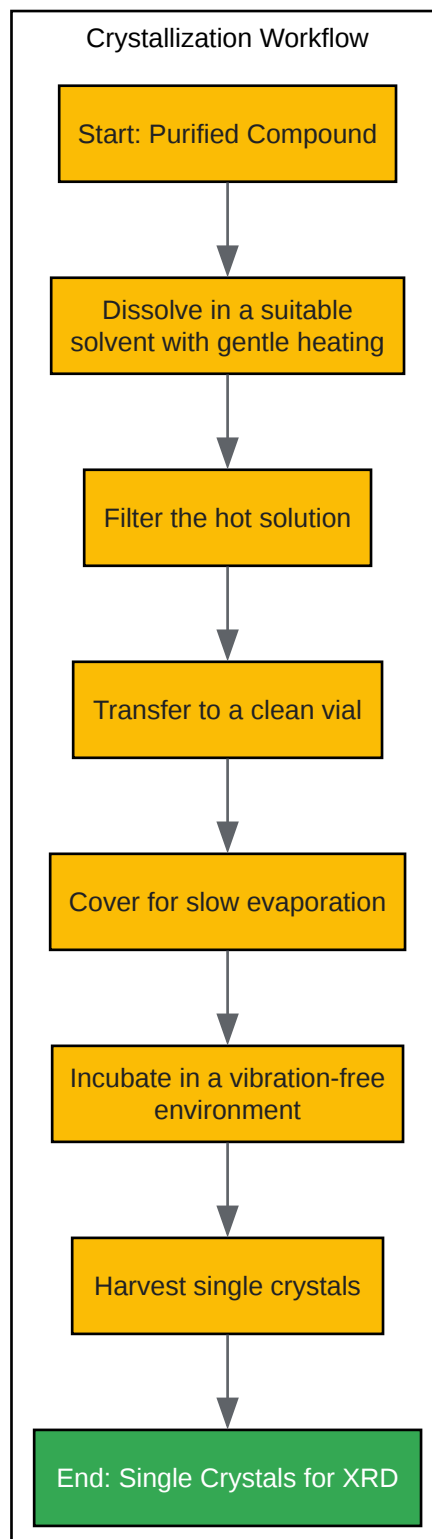
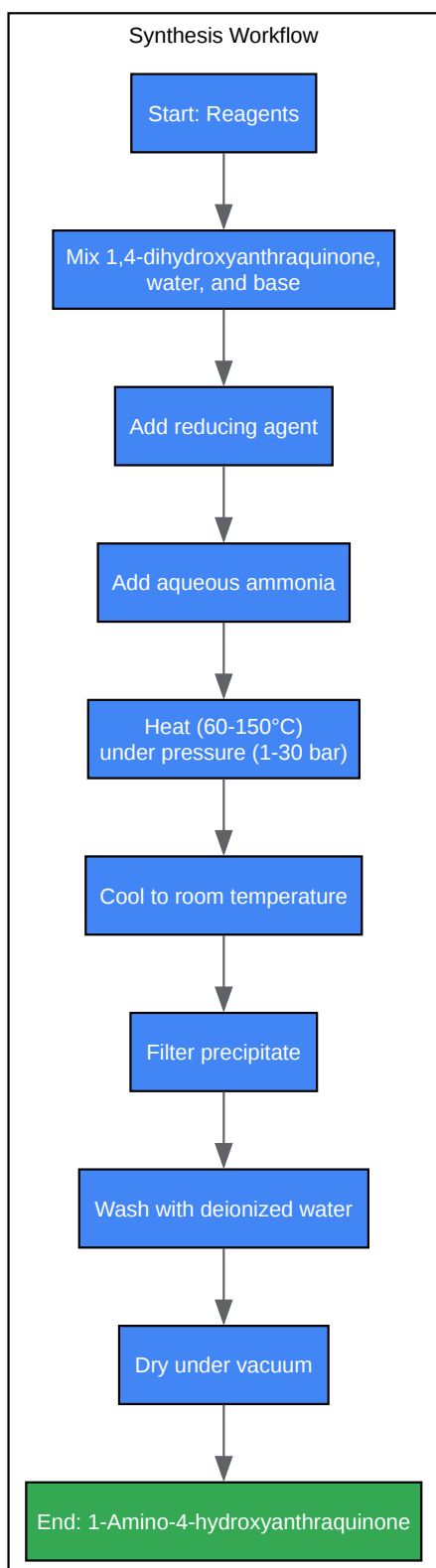
Materials:

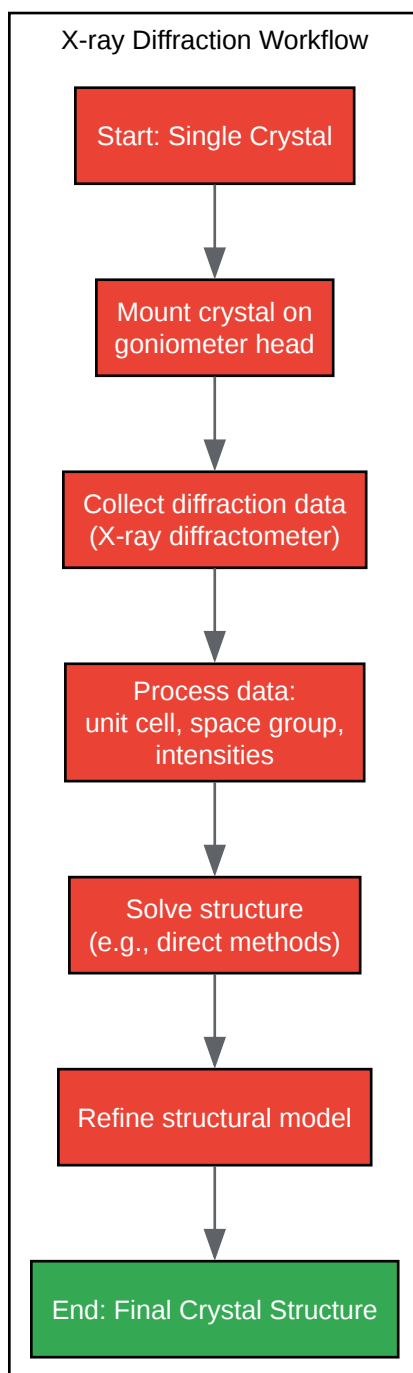
- 1,4-dihydroxyanthraquinone (quinizarin)
- Aqueous ammonia solution (25-30%)
- A suitable base (e.g., sodium hydroxide)
- A reducing agent (e.g., sodium dithionite)
- Deionized water

Procedure:

- A mixture of 1,4-dihydroxyanthraquinone, deionized water, and the base is charged into a pressure-resistant reaction vessel.
- A catalytic amount of the reducing agent is added to the mixture.
- The aqueous ammonia solution is introduced into the vessel.
- The vessel is sealed, and the mixture is heated to a temperature between 60°C and 150°C under a pressure of 1 to 30 bar.^[3]

- The reaction is monitored for completion (typically several hours).
- Upon completion, the reaction mixture is cooled to room temperature, and the precipitated product is collected by filtration.
- The crude product is washed with deionized water until the filtrate is neutral.
- The product is dried under vacuum to yield **1-Amino-4-hydroxyanthraquinone**.





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